

# Comparative Efficacy of EDDI in Stabilizing $\alpha$ -Phase Cesium Lead Triiodide Perovskites

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## Compound of Interest

Compound Name: Ethylenediamine dihydroiodide

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The pursuit of stable and efficient perovskite solar cells has highlighted the critical challenge of stabilizing the photoactive  $\alpha$ -phase of cesium lead triiodide ( $\alpha$ -CsPbI<sub>3</sub>). This inorganic perovskite boasts a desirable bandgap for photovoltaic applications but is notoriously prone to converting into a non-photoactive "yellow"  $\delta$ -phase under ambient conditions. This guide provides a comparative analysis of ethylenediammonium diiodide (EDDI) as a stabilizing agent for  $\alpha$ -CsPbI<sub>3</sub>, benchmarking its performance against other prominent stabilization strategies.

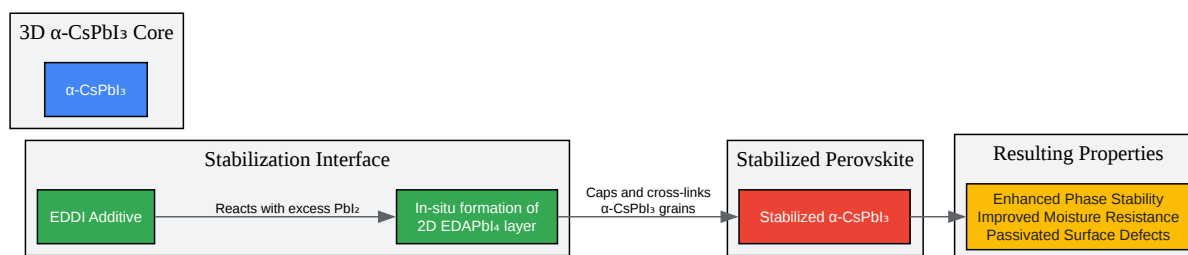
## Performance Comparison of $\alpha$ -CsPbI<sub>3</sub> Stabilization Strategies

The efficacy of various stabilization methods can be quantified by their impact on key performance metrics of resulting perovskite solar cells (PSCs). The following table summarizes the power conversion efficiency (PCE) and long-term stability of  $\alpha$ -CsPbI<sub>3</sub> PSCs stabilized by EDDI and other common alternative methods.

Stabilization Method	Additive/Modification	Power Conversion Efficiency (PCE)	Stability
EDDI Additive	Ethylenediammonium diiodide (EDDI)	11.8% <a href="#">[1]</a>	Stable for months at room temperature and >150 hours at 100°C. <a href="#">[1]</a>
Organic Cation Doping	Dimethylammonium (DMA <sup>+</sup> )	Improved phase stability, specific PCE varies with concentration.	Enhanced phase stability by compressing the transition temperature. <a href="#">[2]</a>
Organic Cation Doping	Formamidinium (FA <sup>+</sup> ) / Methylammonium (MA <sup>+</sup> )	PCEs can exceed 21%. <a href="#">[3]</a>	Improved stability over time compared to single-cation perovskites.
Surface Engineering	Phenylethylammonium iodide (PEAI)	15.07%	Device retains 92% of initial efficiency after 2 months in ambient conditions.
B-site Doping	Bismuth (Bi <sup>3+</sup> )	13.21%	Retains 68% of initial PCE for 168 hours under ambient conditions without encapsulation.
Zwitterion Additive	Sulfobetaine	11.4%	Significantly improved phase stability in air. <a href="#">[4]</a>
Surface Treatment	Choline Iodide	18.4%	Highly reproducible and stable efficiencies at 45 ± 5°C. <a href="#">[5]</a>

## Mechanism of EDDI Stabilization

The stabilizing effect of EDDI on  $\alpha$ -CsPbI<sub>3</sub> is primarily attributed to the in-situ formation of a two-dimensional (2D) perovskite layer, ethylenediammonium lead iodide (EDAPbI<sub>4</sub>), at the grain boundaries and surface of the 3D CsPbI<sub>3</sub> perovskite.[1] This 2D capping layer provides a physical barrier against environmental stressors like moisture and passivates surface defects, thereby inhibiting the detrimental  $\alpha$ -to- $\delta$  phase transition.



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### EDDI Stabilization Mechanism of $\alpha$ -CsPbI<sub>3</sub>

## Experimental Protocols

Detailed and reproducible experimental procedures are paramount for advancing perovskite research. Below are representative protocols for the synthesis of  $\alpha$ -CsPbI<sub>3</sub> stabilized by EDDI and two alternative methods.

### EDDI Stabilization Protocol

This protocol is based on the introduction of a 2D perovskite component to stabilize the  $\alpha$ -CsPbI<sub>3</sub> phase.[1]

- Precursor Solution Preparation:
  - A precursor solution of CsPbI<sub>3</sub> is prepared by dissolving CsI and PbI<sub>2</sub> in a molar ratio of 1:1 in a suitable solvent such as a mixture of dimethylformamide (DMF) and dimethyl sulfoxide (DMSO).

- A separate solution of ethylenediammonium diiodide (EDDI) is prepared in DMSO.
- Film Deposition:
  - A small amount of the EDDI solution is added to the CsPbI<sub>3</sub> precursor solution. The optimal concentration of EDDI needs to be determined experimentally but is typically in the range of 1-5 mol%.
  - The resulting solution is then spin-coated onto a substrate (e.g., FTO-coated glass with a TiO<sub>2</sub> electron transport layer) in a nitrogen-filled glovebox.
- Annealing:
  - The spin-coated film is subsequently annealed at a temperature range of 100-150°C for a specific duration (e.g., 10-30 minutes) to promote the crystallization of the perovskite and the formation of the 2D capping layer.
- Device Completion:
  - A hole-transport layer (e.g., Spiro-OMeTAD) and a metal contact (e.g., gold) are deposited on top of the perovskite layer to complete the solar cell device.

## Alternative Protocol: Organic Cation Doping (FAI)

Formamidinium iodide (FAI) can be used to partially replace Cs<sup>+</sup> in the A-site of the perovskite structure, leading to improved phase stability.

- Precursor Solution Preparation:
  - A mixed-cation precursor solution is prepared by dissolving CsI, FAI, and PbI<sub>2</sub> in a specific molar ratio (e.g., Cs<sub>0.15</sub>FA<sub>0.85</sub>PbI<sub>3</sub>) in a DMF:DMSO solvent mixture.
- Film Deposition:
  - The precursor solution is spin-coated onto the substrate. An anti-solvent dripping step (e.g., with chlorobenzene) is often employed during spin-coating to induce rapid crystallization and form a uniform film.

- Annealing:
  - The film is annealed at approximately 150°C for 10-20 minutes to form the desired black perovskite phase.
- Device Completion:
  - The subsequent layers (hole-transport layer and metal contact) are deposited as described for the EDDI-stabilized device.

## Alternative Protocol: B-site Doping ( $\text{Bi}^{3+}$ )

Incorporating a small amount of a trivalent cation like Bismuth ( $\text{Bi}^{3+}$ ) into the  $\text{Pb}^{2+}$  site can enhance stability.

- Precursor Solution Preparation:
  - A precursor solution is prepared by dissolving  $\text{CsI}$ ,  $\text{PbI}_2$ , and a bismuth source (e.g.,  $\text{BiI}_3$ ) in a desired molar ratio (e.g.,  $\text{CsPb}_{0.97}\text{Bi}_{0.03}\text{I}_3$ ) in a suitable solvent.
- Film Deposition:
  - The solution is spin-coated onto the substrate, potentially with an anti-solvent treatment.
- Annealing:
  - The film is annealed at a temperature typically between 140-160°C to facilitate the incorporation of  $\text{Bi}^{3+}$  into the perovskite lattice and crystallize the film.
- Device Completion:
  - The device is completed by depositing the hole-transport and metal contact layers.

## Conclusion

The stabilization of  $\alpha\text{-CsPbI}_3$  is a multifaceted challenge that can be addressed through various chemical and engineering strategies. EDDI has proven to be an effective additive, primarily through the formation of a protective 2D perovskite layer, leading to significant improvements in

phase stability and respectable power conversion efficiencies. While other methods, such as mixed-cation doping and B-site substitution, have also demonstrated considerable success, often achieving higher PCEs, the choice of stabilization strategy will ultimately depend on the specific application requirements, including the desired balance between efficiency, long-term stability, and processing complexity. The experimental protocols provided herein offer a starting point for researchers to explore and optimize these promising stabilization techniques.

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